

analytical methods for 2-[(6-Chloropyridazin-3-yl)amino]ethanol quantification

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Compound of Interest

Compound Name: 2-[(6-Chloropyridazin-3-yl)amino]ethanol

CAS No.: 51947-89-8

Cat. No.: B1269808

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An In-Depth Technical Guide to the Quantitative Analysis of 2-[(6-Chloropyridazin-3-yl)amino]ethanol

Introduction

2-[(6-Chloropyridazin-3-yl)amino]ethanol is a key chemical intermediate frequently utilized in the synthesis of active pharmaceutical ingredients (APIs). As a starting material or a potential process-related impurity, its accurate quantification is critical for ensuring the quality, safety, and efficacy of the final drug product. The presence of both a secondary amine and a primary alcohol functional group imparts significant polarity to the molecule, presenting unique challenges for chromatographic analysis.^{[1][2][3]} Conventional reversed-phase liquid chromatography may suffer from poor retention, while direct gas chromatography is often unfeasible due to the compound's low volatility and potential for thermal degradation.^{[4][5][6]}

This comprehensive guide provides detailed application notes and validated protocols for the quantification of **2-[(6-Chloropyridazin-3-yl)amino]ethanol** using three distinct, yet complementary, analytical methodologies:

- **High-Performance Liquid Chromatography with UV Detection (HPLC-UV):** A robust and widely accessible method ideal for routine quality control, assay, and purity determinations where moderate sensitivity is sufficient.
- **Liquid Chromatography with Tandem Mass Spectrometry (LC-MS/MS):** The gold-standard technique for trace-level quantification, essential for the analysis of genotoxic impurities or when maximum sensitivity and specificity are required.^{[7][8]}
- **Gas Chromatography with Mass Spectrometry (GC-MS):** A powerful alternative approach that leverages chemical derivatization to overcome the analyte's inherent non-volatility, providing excellent chromatographic efficiency and confirmatory analysis.

Each section is designed to provide not only a step-by-step protocol but also the underlying scientific rationale for method development choices, empowering researchers to adapt and troubleshoot these methods effectively. All methodologies are presented in the context of established regulatory expectations, referencing International Council for Harmonisation (ICH) guidelines for analytical procedure validation.^{[9][10][11]}

Part 1: Reversed-Phase HPLC-UV Method for Routine Quantification

This method is the workhorse for most quality control laboratories. Its utility lies in its simplicity, robustness, and cost-effectiveness for analyzing the target compound at concentrations typically found in API batches or intermediate stages of synthesis.

Causality Behind Experimental Choices

- **The Challenge of Polarity:** The primary analytical hurdle is achieving adequate retention on a non-polar stationary phase (like C18) from a highly aqueous mobile phase. The polar amino and hydroxyl groups give the analyte a high affinity for the mobile phase, leading to early elution and poor separation from the solvent front.
- **Strategic Solutions:**
 - **Column Chemistry:** A standard C18 column can be used, but superior performance is often achieved with a polar-endcapped C18 column. End-capping minimizes unwanted interactions between the analyte's basic amine and residual acidic silanols on the silica

surface, reducing peak tailing. These columns are also more stable in highly aqueous mobile phases.[1]

- Mobile Phase pH Control: The secondary amine in the analyte has a pKa that allows it to be protonated in an acidic mobile phase. By adjusting the mobile phase pH to ~2.5-3.5 with an acid like formic or phosphoric acid, the amine becomes ionized ($R_2NH_2^+$). This can slightly increase retention on some phases and significantly improve peak shape by ensuring a single ionic species is present.[1]
- UV Wavelength Selection: The chloropyridazine moiety contains a chromophore that absorbs UV light. A diode array detector (DAD) or photodiode array (PDA) detector should be used to determine the wavelength of maximum absorbance (λ -max), which is anticipated to be in the range of 250-280 nm, ensuring optimal sensitivity.

Experimental Protocol: HPLC-UV

1. Instrumentation and Reagents

- HPLC system with a quaternary or binary pump, autosampler, column thermostat, and DAD/PDA detector.
- Reference Standard: **2-[(6-Chloropyridazin-3-yl)amino]ethanol** (purity $\geq 98\%$).
- Acetonitrile (HPLC grade).
- Water (HPLC grade or Milli-Q).
- Formic Acid (LC-MS grade, $\geq 99\%$).

2. Chromatographic Conditions

Parameter	Condition	Justification
Column	Polar-Endcapped C18 (e.g., Agilent Zorbax SB-AQ, Waters Atlantis T3), 4.6 x 150 mm, 3.5 μ m	Designed for stability in high-aqueous mobile phases and provides good peak shape for polar analytes.
Mobile Phase A	0.1% Formic Acid in Water	Acidifies the mobile phase to ensure protonation of the analyte for better peak shape. [1]
Mobile Phase B	Acetonitrile	Organic modifier for eluting the analyte.
Gradient Program	0-2 min: 5% B; 2-15 min: 5% to 60% B; 15-17 min: 60% to 95% B; 17-19 min: 95% B; 19-20 min: 95% to 5% B; 20-25 min: 5% B (re-equilibration)	A shallow gradient provides robust separation from potential impurities.
Flow Rate	1.0 mL/min	Standard flow rate for a 4.6 mm ID column.
Column Temperature	30 $^{\circ}$ C	Ensures reproducible retention times by controlling viscosity and mass transfer kinetics.
Injection Volume	10 μ L	Adjustable based on concentration and sensitivity needs.
Detection	DAD/PDA at 265 nm (Verify λ -max with standard)	Provides high sensitivity for the chloropyridazine chromophore.
Diluent	Mobile Phase A / Water:Acetonitrile (95:5 v/v)	Ensures compatibility with the initial mobile phase conditions to prevent peak distortion.

3. Preparation of Solutions

- Standard Stock Solution (1.0 mg/mL): Accurately weigh 25 mg of the reference standard into a 25 mL volumetric flask. Dissolve and dilute to volume with the diluent.
- Working Standard Solutions: Prepare a calibration curve by serially diluting the stock solution to concentrations ranging from 1 µg/mL to 200 µg/mL.
- Sample Solution (e.g., 0.5 mg/mL): Accurately weigh 25 mg of the sample (e.g., API batch) into a 50 mL volumetric flask. Dissolve and dilute to volume with the diluent.

4. System Suitability and Analysis

- Equilibrate the system until a stable baseline is achieved.
- Inject a working standard (e.g., 50 µg/mL) five times. The system is ready if the following criteria are met:
 - Tailing Factor: ≤ 1.5
 - Relative Standard Deviation (RSD) of Peak Area: $\leq 2.0\%$
- Inject the blank (diluent), followed by the calibration standards and sample solutions.
- Construct a calibration curve of peak area versus concentration and determine the sample concentration using linear regression.

5. Method Validation Summary (per ICH Q2(R1))[\[10\]](#)[\[12\]](#)

Parameter	Typical Acceptance Criteria
Specificity	Peak is free from interference from blank, placebo, and known impurities. Peak purity index > 0.995.[13][14]
Linearity	Correlation coefficient (r^2) $\geq$ 0.999 over the specified range.
Range	80% to 120% of the target assay concentration.
Accuracy	98.0% to 102.0% recovery for spiked samples at three concentration levels.[15]
Precision (RSD%)	Repeatability (n=6): $\leq$ 2.0%; Intermediate Precision: $\leq$ 2.0%.
LOD / LOQ	Signal-to-Noise ratio of 3:1 (LOD) and 10:1 (LOQ). LOQ must be demonstrated with acceptable precision and accuracy.[12][16]

Part 2: LC-MS/MS Method for Trace Level Quantification

For applications requiring ultra-high sensitivity, such as quantifying the analyte as a potential genotoxic impurity (PGI) at parts-per-million (ppm) levels relative to an API, LC-MS/MS is the required technique.[7] Its specificity, derived from monitoring a unique fragmentation of the parent ion, allows for confident quantification in complex matrices.

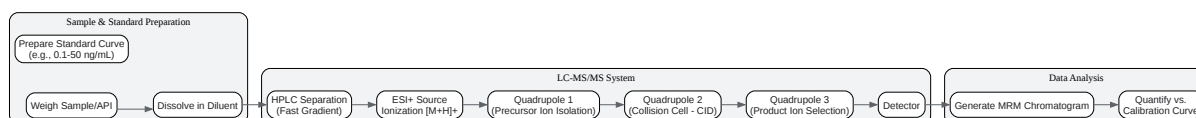
Causality Behind Experimental Choices

- **Ionization:** The secondary amine is a basic site that will readily accept a proton in the gas phase. Therefore, Electrospray Ionization in Positive Mode (ESI+) is the optimal choice for generating the protonated molecule, $[M+H]^+$.
- **Fragmentation (MS/MS):** In the collision cell, the $[M+H]^+$ ion is accelerated and collides with an inert gas (e.g., argon). The collision-induced dissociation (CID) will preferentially break the weakest bonds. For this molecule, a characteristic fragmentation is the loss of the ethanol group or cleavage of the bond between the pyridazine ring and the nitrogen atom.

This allows for the selection of a specific Multiple Reaction Monitoring (MRM) transition (precursor ion → product ion) that is unique to the analyte, virtually eliminating matrix interference.

- Chromatography: The HPLC method from Part 1 can be adapted, but it is critical to use MS-compatible volatile buffers like formic acid or ammonium formate. Non-volatile buffers like phosphate will precipitate and contaminate the mass spectrometer source.^[17]

Workflow for LC-MS/MS Analysis



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Caption: LC-MS/MS workflow for trace quantification.

Experimental Protocol: LC-MS/MS

1. Instrumentation and Reagents

- LC-MS/MS system (e.g., Agilent 6400 Series, Sciex Triple Quad™, Waters Xevo™ TQ).
- Reagents as in Part 1, but ensuring highest purity (LC-MS grade).

2. Chromatographic and Mass Spectrometric Conditions

Parameter	Condition
Column	UPLC C18 Column (e.g., 2.1 x 50 mm, 1.8 µm)
Mobile Phase A	0.1% Formic Acid in Water
Mobile Phase B	0.1% Formic Acid in Acetonitrile
Gradient Program	Fast gradient (e.g., 5% to 95% B in 3 minutes)
Flow Rate	0.4 mL/min
Column Temperature	40 °C
Injection Volume	5 µL
Ionization Mode	ESI Positive (ESI+)
Capillary Voltage	~3.5 kV
Source Temp.	~350 °C
MRM Transitions	Analyte:m/z 188.1 → 128.1 (Proposed primary) Confirmatory:m/z 188.1 → 101.1 (Proposed secondary)
Collision Energy	Optimize for maximum signal for each transition (~15-25 eV)

3. Preparation of Solutions

- Standard Stock Solution (100 µg/mL): Prepare as in Part 1.
- Working Standards: Serially dilute the stock solution to achieve very low concentrations suitable for trace analysis (e.g., 0.1 ng/mL to 50 ng/mL).
- Sample Solution: Accurately weigh a larger amount of the API (e.g., 50 mg) into a 10 mL volumetric flask to achieve a high API concentration (5 mg/mL). This allows for the detection of the analyte at ppm levels relative to the API.

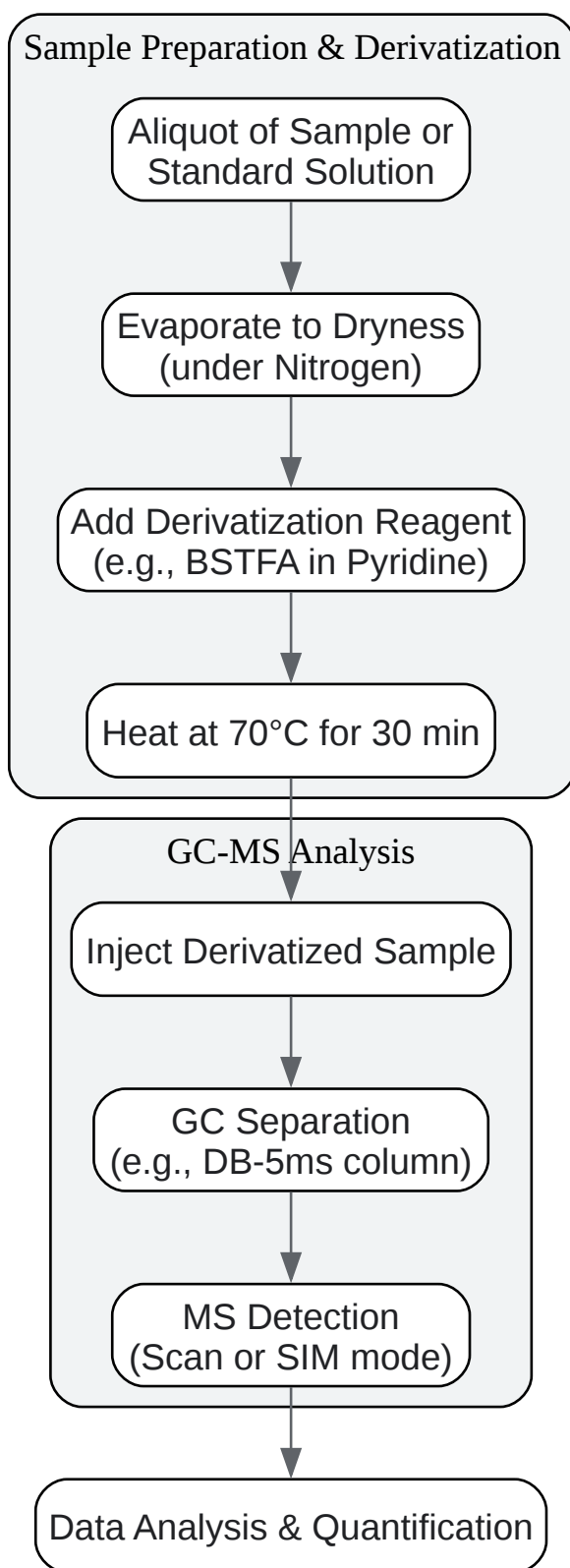
Part 3: GC-MS Method with Silylation Derivatization

This orthogonal technique provides a powerful confirmatory method. It is particularly useful when the sample matrix interferes with LC-based methods. The core principle is to chemically modify the polar analyte to make it volatile and thermally stable for gas chromatography.^[6]

Causality Behind Experimental Choices

- **The Need for Derivatization:** The -OH and -NH groups in the analyte are "active hydrogens" that engage in strong intermolecular hydrogen bonding. This results in a high boiling point and causes the molecule to interact strongly and irreversibly with the GC column, leading to no peak or a very broad, tailing peak.^{[4][18]}
- **Silylation:** This is a common and highly effective derivatization technique. A silylating reagent, such as N,O-Bis(trimethylsilyl)trifluoroacetamide (BSTFA), replaces the active hydrogens with non-polar trimethylsilyl (TMS) groups. This blocks hydrogen bonding, dramatically increases volatility, and improves thermal stability, making the molecule suitable for GC analysis.^[6]
- **GC-MS Detection:** Mass spectrometry is the ideal detector. It not only quantifies the derivatized analyte but also provides its mass spectrum. The fragmentation pattern of the di-TMS derivative serves as a chemical fingerprint, confirming the identity of the peak with high confidence. For quantification, Selected Ion Monitoring (SIM) mode can be used to monitor characteristic ions, enhancing sensitivity.

Workflow for GC-MS with Derivatization



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Caption: Derivatization and GC-MS analysis workflow.

Experimental Protocol: GC-MS

1. Instrumentation and Reagents

- GC-MS system with a split/splitless inlet.
- BSTFA with 1% TMCS (trimethylchlorosilane, as a catalyst).
- Pyridine or Acetonitrile (Anhydrous grade).
- Reference standard and samples.

2. Derivatization Protocol

- Prepare standard and sample solutions in a volatile solvent like methanol or acetonitrile.
- Pipette a known volume (e.g., 100 μ L) into a 2 mL autosampler vial.
- Evaporate the solvent to complete dryness under a gentle stream of nitrogen.
- Add 100 μ L of anhydrous pyridine (to act as a solvent and acid scavenger) and 100 μ L of BSTFA + 1% TMCS.
- Cap the vial tightly and heat in a heating block or oven at 70 °C for 30 minutes.
- Cool to room temperature before injection.

3. GC-MS Conditions

Parameter	Condition
Column	Agilent DB-5ms, 30 m x 0.25 mm ID, 0.25 µm film thickness
Inlet Temperature	280 °C
Injection Mode	Splitless (for trace analysis) or Split 20:1
Carrier Gas	Helium, constant flow at 1.2 mL/min
Oven Program	100 °C (hold 2 min), ramp at 15 °C/min to 300 °C (hold 5 min)
MS Transfer Line	290 °C
Ion Source Temp.	230 °C
MS Mode	Full Scan (m/z 50-500) for identification; SIM for quantification using characteristic ions of the di-TMS derivative.

Method Selection Guide: Choosing the Right Tool

The choice of analytical method depends entirely on the objective of the analysis. A single method is rarely optimal for all applications.

Feature	HPLC-UV	LC-MS/MS	GC-MS (with Derivatization)
Primary Application	Routine QC, Assay, Purity	Trace impurity analysis (PGI), bioanalysis	Confirmatory analysis, orthogonal method
Sensitivity	Moderate ($\mu\text{g/mL}$, ~0.05%)	Highest (pg/mL to ng/mL , ppm level)	High (ng/mL)
Specificity	Good (relies on chromatographic separation)	Excellent (relies on separation and unique mass fragmentation)	Excellent (relies on separation and mass spectrum fingerprint)
Sample Preparation	Simple (dissolve and inject)	Simple to moderate	Complex (requires derivatization)
Throughput	High	High	Low to Moderate
Cost & Complexity	Low	High	Moderate
Best For...	Quantifying the analyte as a major component in a drug substance.	Quantifying the analyte at <0.05% levels or as a PGI in an API.	Confirming identity when LC methods are problematic or an orthogonal method is required.

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